

CYM5442 hydrochloride solubility issues in aqueous solutions

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Compound of Interest

Compound Name: CYM5442 hydrochloride

Cat. No.: B2361747

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CYM5442 Hydrochloride Technical Support Center

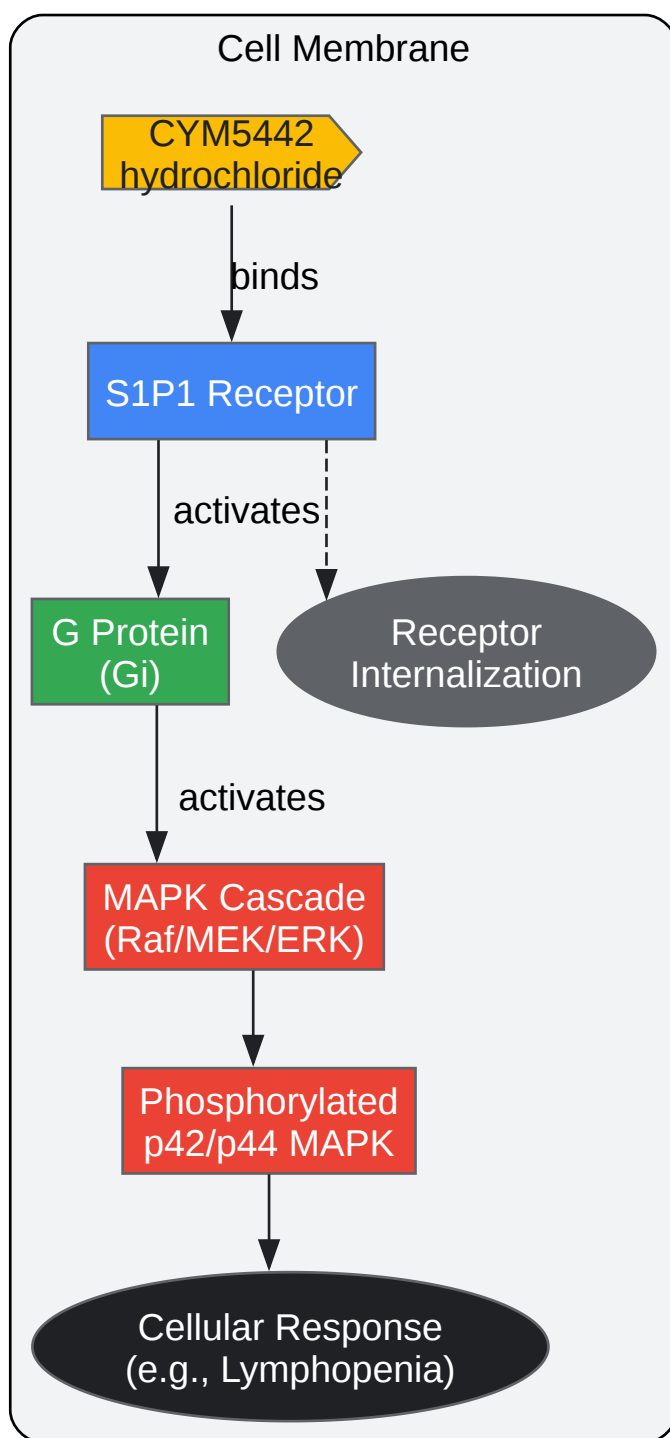
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **CYM5442 hydrochloride**. The information is presented in a question-and-answer format to directly address common issues, particularly those related to solubility in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is **CYM5442 hydrochloride** and what is its mechanism of action?

CYM5442 hydrochloride is a potent and selective agonist for the Sphingosine-1-Phosphate Receptor 1 (S1P1).^{[1][2]} It activates the S1P1 receptor, which is a G protein-coupled receptor involved in regulating lymphocyte trafficking.^[3] Activation of S1P1 by **CYM5442 hydrochloride** leads to the internalization of the receptor and initiates downstream signaling cascades, such as the phosphorylation of p42/p44 Mitogen-Activated Protein Kinase (MAPK).^{[1][4][5]} This compound is noted for its ability to penetrate the brain and induce lymphopenia (a reduction of lymphocytes in the blood) in animal models.^{[1][4]}

S1P1 Signaling Pathway



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Caption: Agonist binding to the S1P1 receptor activates a downstream signaling cascade.

Q2: What are the recommended solvents for preparing stock solutions of **CYM5442 hydrochloride**?

The recommended solvent for preparing high-concentration stock solutions of **CYM5442 hydrochloride** is dimethyl sulfoxide (DMSO). It is also soluble in water to a certain extent.

Data Presentation: Solubility

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
DMSO	100	44.59	For a related compound, it is noted that hygroscopic DMSO can negatively impact solubility, so using newly opened, anhydrous DMSO is recommended.[5]
Water	10	~4.46	Described as moderately water-soluble.[4]

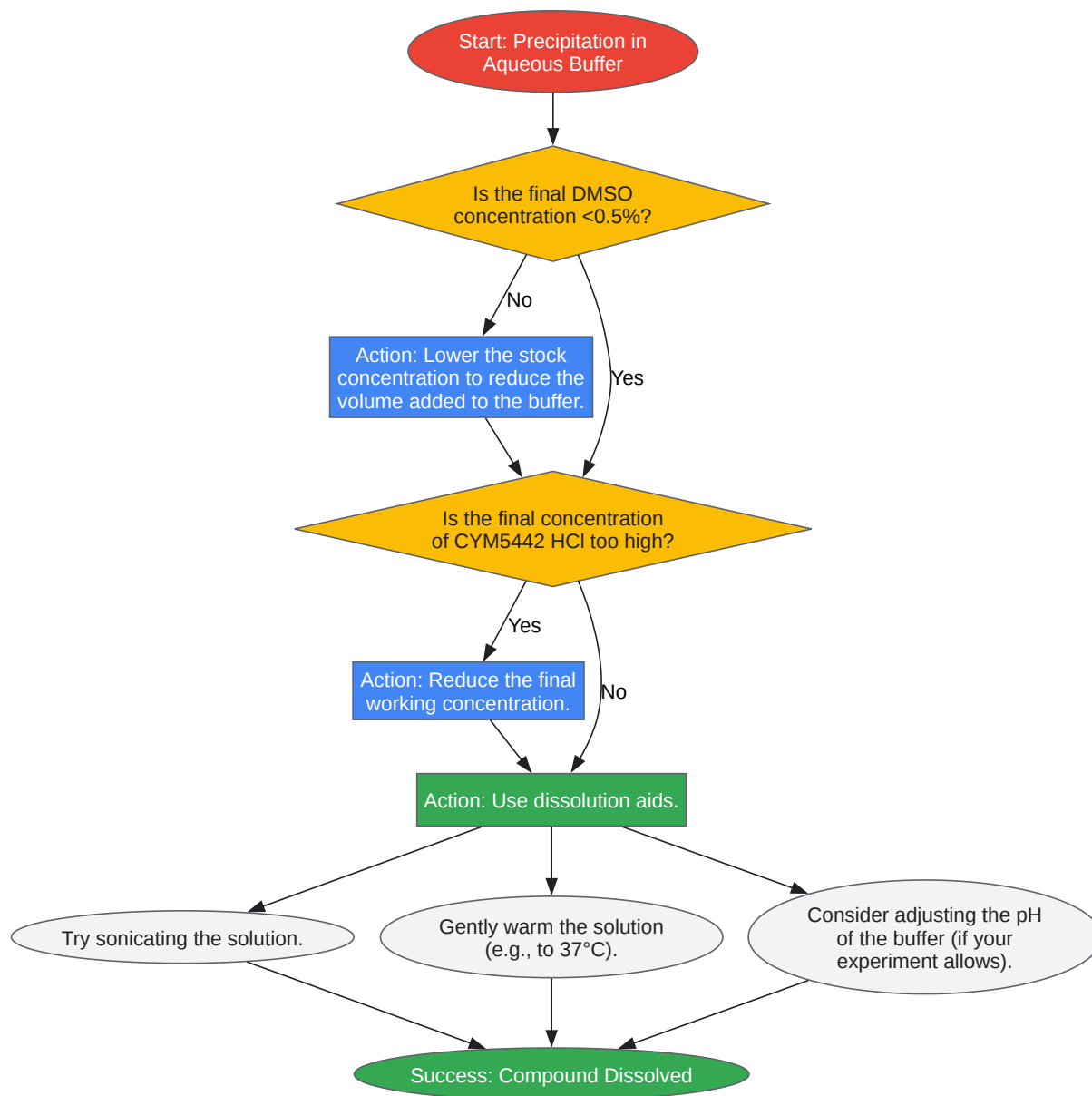
Note: The molecular weight of **CYM5442 hydrochloride** is 445.94 g/mol . This value may vary between batches due to hydration, so always refer to the batch-specific molecular weight provided on the product vial or Certificate of Analysis for precise calculations.[1]

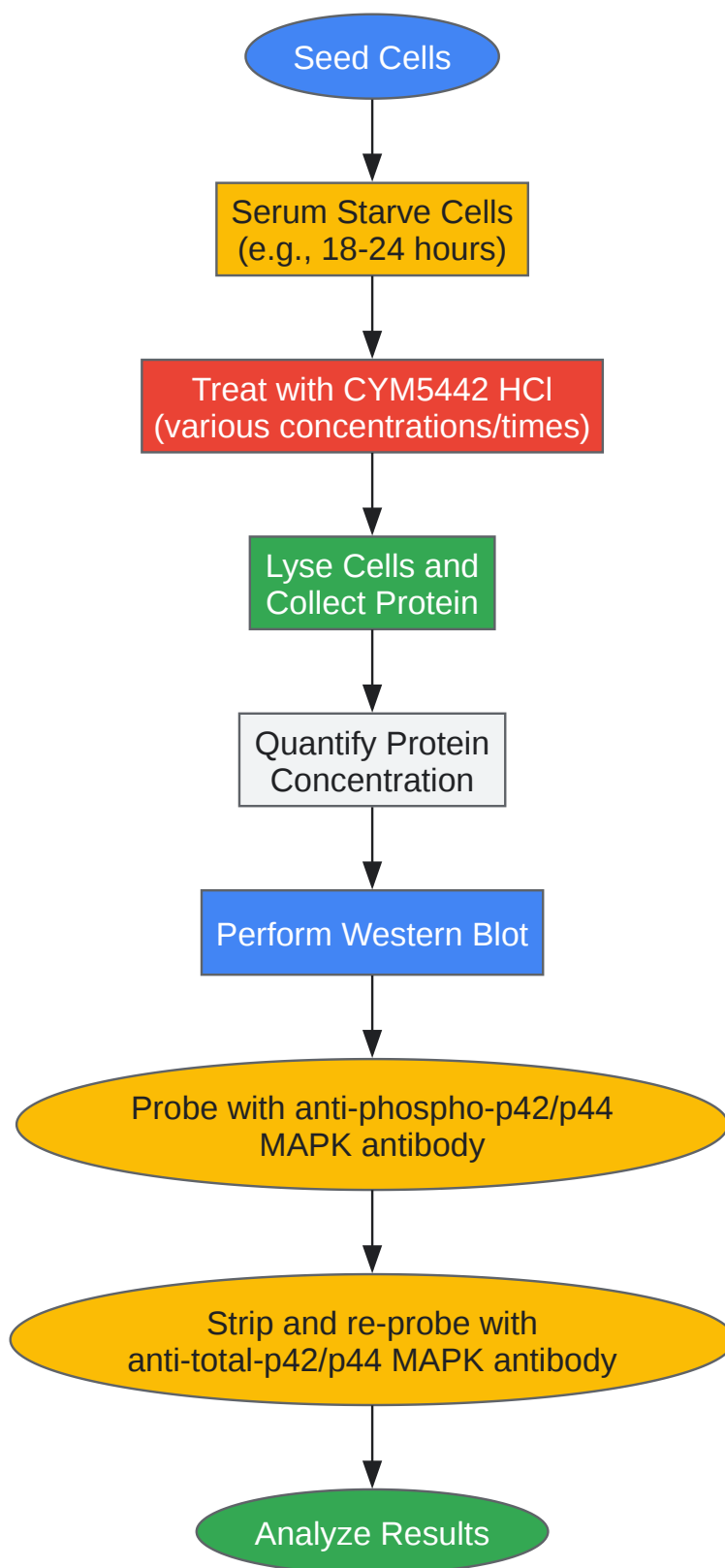
Troubleshooting Guide: Solubility Issues

Q3: I am having trouble dissolving **CYM5442 hydrochloride** in an aqueous buffer (e.g., PBS, cell culture media). What should I do?

Difficulty dissolving **CYM5442 hydrochloride** in aqueous solutions is a common issue. This is often due to the compound precipitating out of solution when a concentrated DMSO stock is diluted into an aqueous buffer. Follow this troubleshooting workflow:

Troubleshooting Workflow for Aqueous Solubility





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